A Comparative Guide to the Structure-Activity Relationship of Nitrobenzofurans

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Compound of Interest

Compound Name:	*7-Methoxy-2,3-dimethyl-4-nitro-1-benzofuran*
CAS No.:	*15868-62-9*
Cat. No.:	*B093066*

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For researchers, scientists, and professionals in drug development, understanding the intricate relationship between a molecule's structure and its biological activity is paramount. This guide provides an in-depth analysis of the structure-activity relationship (SAR) of nitrobenzofurans, a class of heterocyclic compounds with a diverse and potent range of biological activities. By dissecting the key structural features and their influence on antibacterial, anticancer, and antiparasitic properties, this document aims to equip researchers with the knowledge to rationally design more effective and selective therapeutic agents.

The Crucial Role of the Nitro Group: The Engine of Bioactivity

The defining feature of this class of compounds is the nitroaromatic system. The antimicrobial and antiparasitic activity of nitroaromatic compounds is intrinsically linked to the enzymatic reduction of the nitro group within the target organism. This reduction generates reactive nitroso, nitro anion radicals, hydroxylamino, and amino derivatives that can induce significant cellular damage, primarily through oxidative stress.

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The position of the nitro group on the benzofuran scaffold is a critical determinant of activity. For instance, in the furan series, a 5-nitro substituent is generally considered essential for antibacterial activity, while 4-nitrofurans often lack such properties. This principle extends to nitrobenzofurans, where the placement of the nitro group profoundly impacts the compound's biological profile.

Unraveling the Antibacterial Potential of Nitrobenzofurans

Nitrobenzofurans have demonstrated significant promise as antibacterial agents, with a spectrum of activity that is often comparable to established drugs like nitrofurazone.[1][2] The exploration of various substituted 2-methylbenzofurans has provided valuable insights into their SAR.

Key Structural Determinants of Antibacterial Activity

Systematic studies have revealed that specific substitutions on the 2-methyl-3-nitrobenzofuran core are conducive to bacteriostatic activity. Analogs featuring nitro groups at the 5 or 7-positions, as well as those with 7-bromo, 7-carboxamido, and 7-trifluoromethyl substituents, have shown notable efficacy.[1][3] Interestingly, a strain of E. coli with increased resistance to nitrofurazone did not exhibit cross-resistance to 3,7-dinitro-2-methylbenzofuran, suggesting a potentially distinct mechanism of action or target interaction.[1][3]

It is important to note the chemical stability of these compounds. The 3-nitro-2-methylbenzofurans can be labile in solution, undergoing solvolysis to form products such as α,6-dinitro-o-cresol.[1][3] This instability should be a key consideration in both experimental design and formulation development.

Comparative Antibacterial Activity

The following table summarizes the minimum inhibitory concentrations (MICs) of representative nitrobenzofuran derivatives against various bacterial strains, providing a quantitative comparison of their potency.

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Compound	Substituents	S. aureus MIC (µg/mL)	E. coli MIC (µg/mL)	P. aeruginosa MIC (µg/mL)	Reference
3,7-dinitro-2-methylbenzofuran	3-NO_2, 7-NO_2, 2-CH_3	3.12	6.25	>100	[1][3]
3,5-dinitro-2-methylbenzofuran	3-NO_2, 5-NO_2, 2-CH_3	6.25	12.5	>100	[2]
2-methyl-3-nitrobenzofuran	3-NO_2, 2-CH_3	12.5	25	>100	[1]
Nitrofurazone	-	3.12	6.25	>100	[2]

Experimental Protocol: Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol outlines a standardized method for determining the Minimum Inhibitory Concentration (MIC) of nitrobenzofuran compounds.

Materials:

- Mueller-Hinton Broth (MHB)
- 96-well microtiter plates
- Bacterial strains (e.g., S. aureus, E. coli)
- Nitrobenzofuran compounds dissolved in a suitable solvent (e.g., DMSO)
- Positive control antibiotic (e.g., Ciprofloxacin)
- Spectrophotometer or microplate reader

Procedure:

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- Inoculum Preparation: Prepare a bacterial suspension equivalent to a 0.5 McFarland standard.
- Serial Dilution: Perform a two-fold serial dilution of the nitrobenzofuran compounds in MHB directly in the 96-well plates.
- Inoculation: Add the standardized bacterial inoculum to each well.
- Controls: Include a positive control (bacteria with a known antibiotic), a negative control (broth only), and a solvent control.
- Incubation: Incubate the plates at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.

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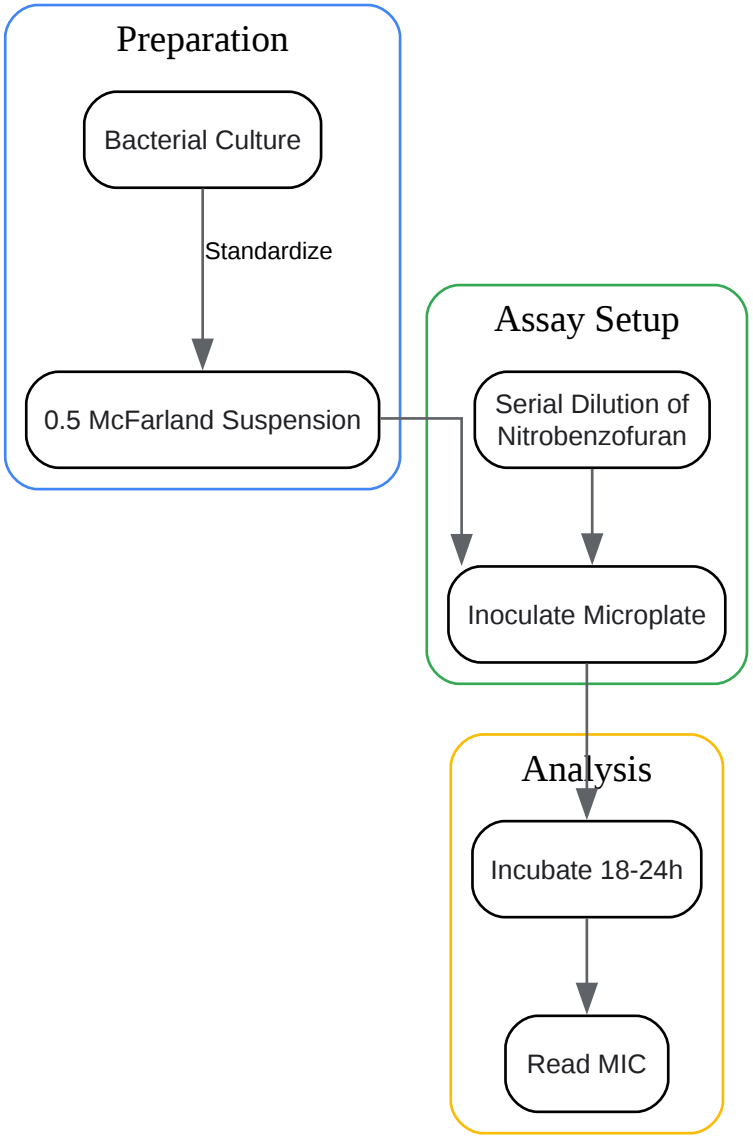

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Caption: Workflow for Broth Microdilution MIC Assay.

Nitrobenzofurans in Oncology: A New Frontier in Cancer Therapy

Benzofuran derivatives have garnered significant attention for their potential as anticancer agents, demonstrating efficacy against a variety of cancer cell lines.[4][5][6] The introduction of a nitro group can further enhance this activity, often through mechanisms involving the induction of apoptosis and cell cycle arrest.

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Structural Features Influencing Anticancer Potency

The anticancer activity of nitrobenzofurans is highly dependent on the overall substitution pattern. For instance, a novel benzofuran ring-linked 3-nitrophenyl chalcone derivative has shown selective cytotoxic effects on colon cancer cells.[7] This compound was found to induce apoptosis through both death receptor (DR-4) mediated and mitochondrial (BCL-2) mediated pathways.[7]

The presence of other functional groups in conjunction with the nitro group can synergistically enhance anticancer effects. For example, the presence of a CONH group has been identified as a necessary feature for the anticancer activity of some benzofuran derivatives.[4]

Comparative Anticancer Activity

The following table presents the half-maximal inhibitory concentration (IC_{50}) values for selected nitrobenzofuran and related derivatives against various cancer cell lines.

Compound	Cancer Cell Line	IC_{50} (μM)	Mechanism of Action	Reference
3-Nitrophenyl chalcone derivative	HCT-116 (Colon)	1.71	Induces apoptosis	[7]
3-Nitrophenyl chalcone derivative	HT-29 (Colon)	7.76	Induces apoptosis	[7]
2-Aryl-5-nitrobenzofuran-based hydrazones	MCF-7 (Breast)	Not specified	Cell cycle arrest, RTK inhibition	[8]

Experimental Protocol: In Vitro Cytotoxicity (MTT Assay)

The MTT assay is a colorimetric method used to assess cell viability and the cytotoxic potential of compounds.

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Materials:

- Cancer cell lines (e.g., HCT-116, MCF-7)
- Complete cell culture medium
- 96-well cell culture plates
- Nitrobenzofuran compounds dissolved in DMSO
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- Microplate reader

Procedure:

- Cell Seeding: Seed cancer cells into 96-well plates at an appropriate density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the nitrobenzofuran compounds for a specified duration (e.g., 48 hours).
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Solubilization: Add the solubilization solution to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- IC_{50} Calculation: Calculate the IC_{50} value, which is the concentration of the compound that causes a 50% reduction in cell viability.

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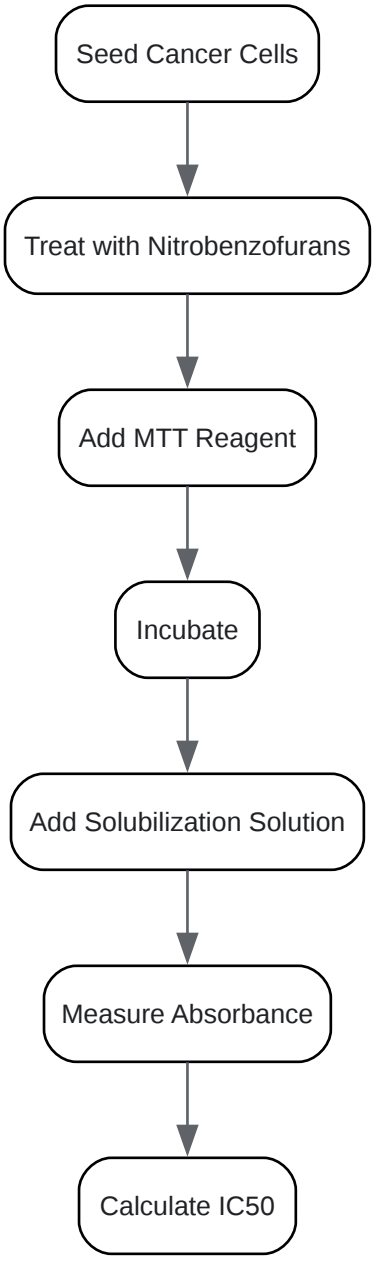

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Caption: Workflow for the MTT Cell Viability Assay.

Exploring the Antiparasitic Activity of Nitrobenzofurans

Nitroaromatic compounds have a long history of use as antiparasitic agents.[9] The mechanism of action is again reliant on the bioreduction of the nitro group, leading to the generation of

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cytotoxic radicals that are detrimental to the parasite.

Key Considerations for Antiparasitic Drug Design

The development of effective antiparasitic nitrobenzofurans requires a careful balance of potency and selectivity. The ideal compound should be highly active against the parasite while exhibiting minimal toxicity to the host. The inclusion of a nitro group in a coumarin-thiosemicarbazone hybrid, for example, has been proposed as a strategy to enhance antiparasitic activity through increased oxidative stress in the parasite.[10]

Derivatives of nitroimidazoles have shown potent activity against a range of parasites including Giardia lamblia, Entamoeba histolytica, and Trichomonas vaginalis, including metronidazole-resistant strains.[11] This highlights the potential of exploring different nitroheterocyclic scaffolds, including nitrobenzofurans, for novel antiparasitic therapies.

Experimental Protocol: In Vitro Antileishmanial Assay

This protocol describes a method for evaluating the in vitro activity of nitrobenzofuran compounds against Leishmania promastigotes.

Materials:

- Leishmania promastigotes
- Complete culture medium for Leishmania
- 96-well plates
- Nitrobenzofuran compounds dissolved in DMSO
- Resazurin solution
- Fluorometer or spectrophotometer

Procedure:

- Parasite Culture: Culture Leishmania promastigotes to the logarithmic growth phase.

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- Compound Dilution: Prepare serial dilutions of the nitrobenzofuran compounds in the culture medium in 96-well plates.
- Parasite Addition: Add a standardized suspension of promastigotes to each well.
- Incubation: Incubate the plates at the appropriate temperature for Leishmania culture (e.g., 26°C) for 72 hours.
- Viability Assessment: Add resazurin solution to each well and incubate for a further 4-6 hours.
- Measurement: Measure the fluorescence or absorbance to determine parasite viability.
- IC_{50} Calculation: Calculate the IC_{50} value, representing the concentration of the compound that inhibits parasite growth by 50%.

Conclusion and Future Directions

The structure-activity relationship of nitrobenzofurans is a rich and complex field with significant therapeutic potential. The nitro group is a key pharmacophore, with its position and the nature of other substituents on the benzofuran ring playing a crucial role in modulating the biological activity. This guide has provided a comparative overview of the SAR of nitrobenzofurans in antibacterial, anticancer, and antiparasitic applications, along with standardized experimental protocols for their evaluation.

Future research should focus on the synthesis of novel nitrobenzofuran derivatives with improved potency, selectivity, and pharmacokinetic properties. A deeper understanding of their mechanisms of action and potential resistance pathways will be critical for the successful translation of these promising compounds into clinical candidates. Quantitative structure-activity relationship (QSAR) studies can further aid in the rational design of next-generation nitrobenzofuran-based therapeutics.

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